



Application Note: Measuring HSD17B13 Enzymatic Activity with Estradiol

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Compound of Interest		
Compound Name:	Hsd17B13-IN-25	
Cat. No.:	B12374629	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hydroxysteroid 17-β-dehydrogenase 13 (HSD17B13) is a lipid droplet-associated enzyme highly expressed in the liver.[1] Genetic studies have identified loss-of-function variants in the HSD17B13 gene that are protective against the progression of non-alcoholic fatty liver disease (NAFLD) to non-alcoholic steatohepatitis (NASH), fibrosis, and hepatocellular carcinoma.[2][3] This has positioned HSD17B13 as a promising therapeutic target for chronic liver diseases.[3] The enzyme catalyzes the NAD+-dependent oxidation of various substrates, including steroids like β-estradiol.[2][4] Measuring the enzymatic conversion of estradiol to estrone is a key method for identifying and characterizing potential HSD17B13 inhibitors.

This document provides a detailed protocol for a biochemical assay to measure HSD17B13 activity using β -estradiol as the substrate. The primary method described relies on the quantification of NADH produced during the reaction, a common and high-throughputcompatible approach.

Principle of the Assay

HSD17B13 catalyzes the oxidation of the 17-hydroxyl group of β-estradiol to a ketone, forming estrone. This reaction is dependent on the cofactor nicotinamide adenine dinucleotide (NAD+), which is simultaneously reduced to NADH. The enzymatic activity can be quantified by measuring the rate of NADH production. Commercially available kits, such as the NAD-Glo™

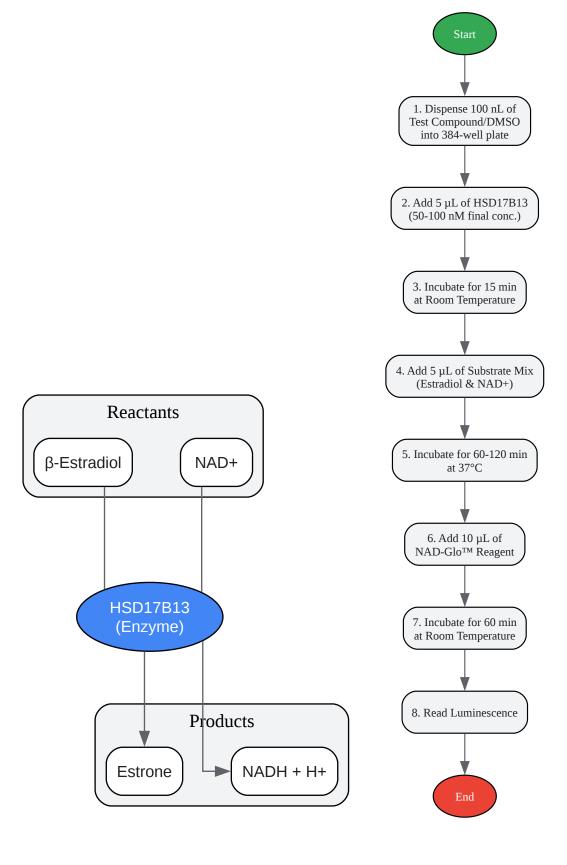




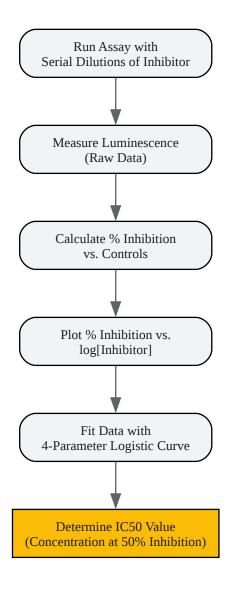


Assay, utilize a luciferase-based system to generate a luminescent signal that is directly proportional to the concentration of NADH.









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References

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- 4. Structural basis of lipid-droplet localization of 17-beta-hydroxysteroid dehydrogenase 13 -PMC [pmc.ncbi.nlm.nih.gov]
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